

In-Depth Technical Guide to the Health and Safety of Lactose Octaacetate

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Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B15565655*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety data, handling procedures, and experimental protocols associated with **lactose octaacetate**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound.

Health and Safety Data

Lactose octaacetate is a solid, white to off-white powder. While it is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, proper handling and safety precautions are essential in a laboratory or industrial setting.[1] The toxicological properties of **lactose octaacetate** have not been fully investigated, and therefore, it should be handled with care.

Toxicological Data

Specific quantitative toxicological data for **lactose octaacetate** under OECD guidelines is not readily available in the reviewed literature. However, data for the structurally similar compound,

sucrose octaacetate, can provide a useful reference point for assessing potential hazards. Sucrose octaacetate has been shown to have low acute toxicity.[2][3]

Table 1: Summary of Toxicological Data for Sucrose Octaacetate

Toxicity Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	[2][4]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 5000 mg/kg	[2]
Skin Irritation	Rabbit	Dermal	Mild Irritant	[2]

Note: The data presented in Table 1 is for sucrose octaacetate and should be used as an indicator of the potential toxicity of **lactose octaacetate**, not as a direct substitute.

First Aid Measures

In the event of exposure to **lactose octaacetate**, the following first aid measures should be taken.

Table 2: First Aid Measures for **Lactose Octaacetate**

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing becomes difficult, seek medical attention immediately.[5]
Skin Contact	Wash the affected area with soap and plenty of water.[2] If irritation persists, seek medical attention.
Eye Contact	Rinse eyes thoroughly with water for at least 15 minutes, also under the eyelids.[1] If irritation persists, consult a doctor.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and drink plenty of water afterwards.[1] Seek medical attention if symptoms occur.

Handling and Storage

Proper handling and storage procedures are critical to ensure safety and maintain the integrity of **lactose octaacetate**.

Table 3: Handling and Storage Recommendations

Aspect	Recommendation
Handling	Wear appropriate personal protective equipment (PPE), including gloves, and eye/face protection.[6] Ensure adequate ventilation and avoid the formation of dust.[1] Avoid contact with skin, eyes, and clothing.[6]
Storage	Keep the container tightly closed in a dry, cool, and well-ventilated place.[2] Recommended storage temperature is refrigerated (2-8°C).
Incompatible Materials	Strong oxidizing agents.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **lactose octaacetate**.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not typically required. If dust is generated, a particle filter respirator may be appropriate.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **lactose octaacetate** is provided below.

Table 5: Physical and Chemical Properties of **Lactose Octaacetate**

Property	Value	Reference
Molecular Formula	C ₂₈ H ₃₈ O ₁₉	
Molecular Weight	678.59 g/mol	
Appearance	White to off-white solid	[1]
Melting Point	75-78 °C	
Solubility	No data available	[1]
Stability	Stable under normal conditions.	[1]

Experimental Protocols

This section provides detailed methodologies for the synthesis and biological evaluation of **lactose octaacetate**.

Microwave-Assisted Synthesis of Lactose Octaacetate

This protocol describes a "green" synthesis method for **lactose octaacetate** using microwave irradiation.[7]

Materials:

- D-(+)-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate
- Distilled water
- 95% (v/v) ethanol

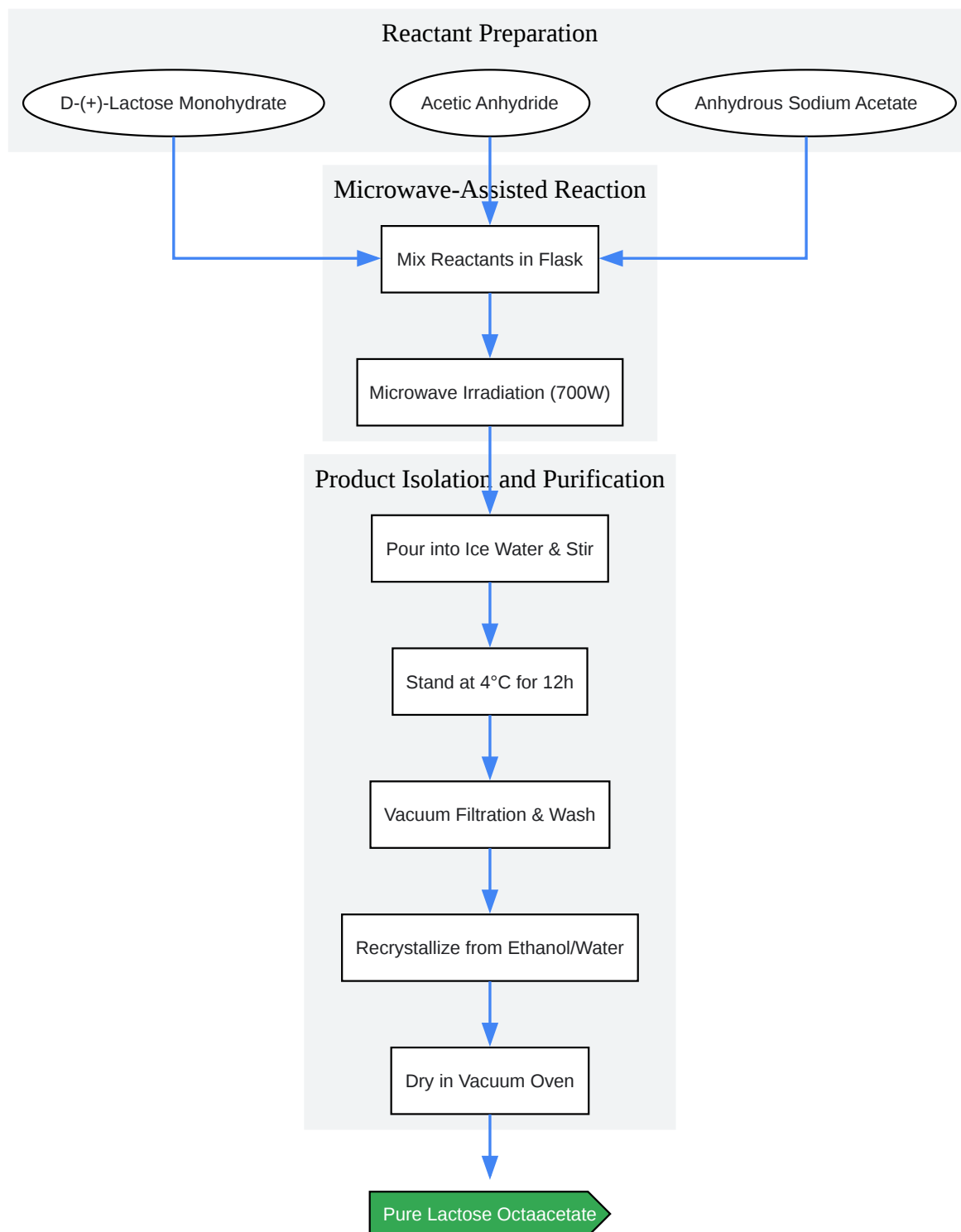
Equipment:

- Round-bottom flask

- Microwave reactor
- Magnetic stirrer
- Vacuum filtration apparatus
- Vacuum oven

Procedure:

- In a round-bottom flask, mix 10.0 g (0.029 mol) of D-(+)-lactose monohydrate with 30 cm³ (0.27 mol) of acetic anhydride and 3.0 g (0.036 mol) of anhydrous sodium acetate, which acts as a catalyst.[7]
- Place the flask in a microwave reactor and irradiate at 700 W for a specified time (e.g., 10, 15, 20, or 30 minutes).[7]
- After irradiation, pour the reaction mixture into 200 cm³ of distilled water with ice cubes and stir.[7]
- Allow the mixture to stand at 4 °C for 12 hours to precipitate the lactose ester as a white solid.[7]
- Filter the precipitate under vacuum and wash the solid with distilled water.[7]
- Purify the crude **lactose octaacetate** by recrystallization from 95% ethanol and then distilled water.[7]
- Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight.[7]



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Caption: Microwave-assisted synthesis of **lactose octaacetate**.

Cytotoxicity Assay

Lactose octaacetate has demonstrated low cytotoxicity against various cell lines.[7] A general protocol for assessing cytotoxicity using the MTT assay is described below.

Materials:

- Cell lines (e.g., MDBK, HEp-2, MDCK)
- Cell culture medium
- **Lactose octaacetate** stock solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or acidified isopropanol)

Equipment:

- 96-well cell culture plates
- Incubator (37°C, 5% CO₂)
- Microplate reader

Procedure:

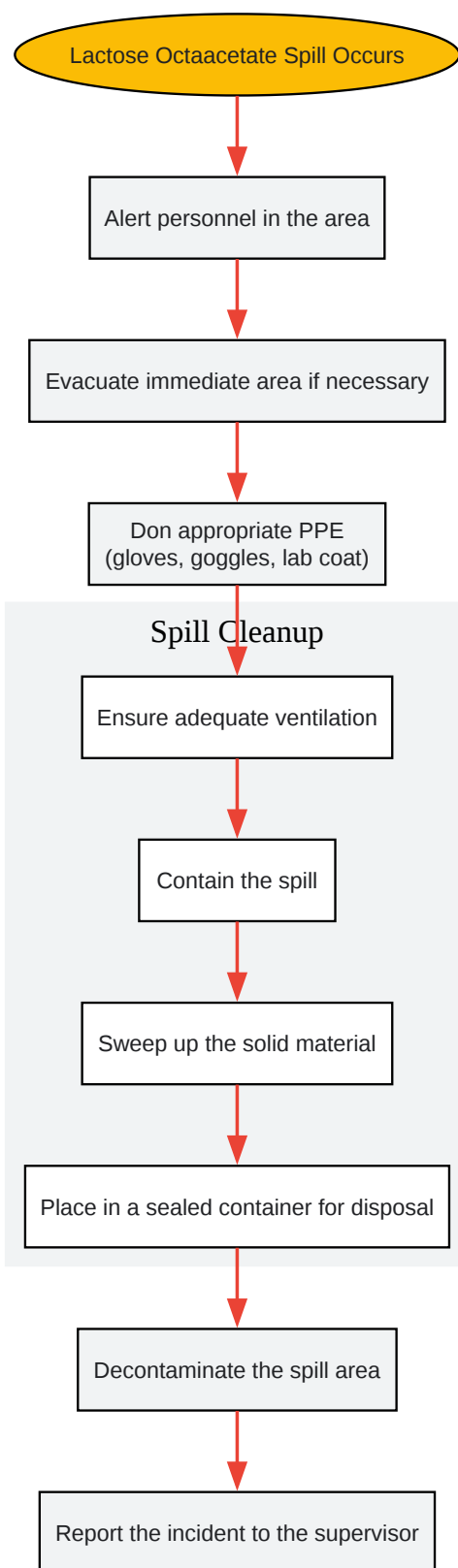
- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight in an incubator.
- Prepare serial dilutions of the **lactose octaacetate** stock solution in the cell culture medium.
- Remove the old medium from the cells and add the different concentrations of the **lactose octaacetate** solutions to the wells. Include a vehicle control (medium with the same concentration of the solvent used for the stock solution) and a positive control (a known cytotoxic agent).
- Incubate the plate for a specified period (e.g., 24, 48, or 72 hours).

- After the incubation period, remove the treatment medium and add MTT solution to each well.
- Incubate the plate for a few hours until formazan crystals are formed.
- Remove the MTT solution and add a solubilization buffer to dissolve the formazan crystals.
- Read the absorbance of the wells at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate cell viability as a percentage of the vehicle control.

Emergency Procedures

In the event of an emergency, such as a spill, follow these procedures to ensure safety.

Spill Response



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Caption: General spill response workflow for **lactose octaacetate**.

For a small spill of solid **lactose octaacetate**, ensure adequate ventilation and wear appropriate personal protective equipment.[1] Avoid generating dust. Sweep up the material and place it into a suitable container for disposal.[1] For larger spills, it may be necessary to evacuate the area and seek assistance from trained emergency personnel.

Fire Fighting Measures

In case of a fire involving **lactose octaacetate**, use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.[2] Firefighters should wear self-contained breathing apparatus.[1] Hazardous combustion products may include carbon monoxide and carbon dioxide.[1]

Disposal Considerations

Dispose of **lactose octaacetate** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.[2]

This technical guide is intended to provide comprehensive health and safety information for the handling of **lactose octaacetate**. It is crucial for all personnel to be familiar with these procedures and to consult the relevant Safety Data Sheets (SDS) before working with this compound.

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